

Understanding the Hazard Profile of N-Methyldodecylamine

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Compound of Interest

Compound Name: *N-Methyldodecylamine*

CAS No.: 7311-30-0

Cat. No.: B1205229

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N-Methyldodecylamine is a secondary fatty amine with a long alkyl chain, which imparts surfactant-like properties.^[1] While useful in various applications, from the synthesis of specialty chemicals to the formulation of detergents, its chemical nature necessitates stringent safety protocols.^[1] The primary hazards associated with **N-Methyldodecylamine** are its corrosivity and potential for severe tissue damage upon contact.^[2]

GHS Classification and Hazard Statements

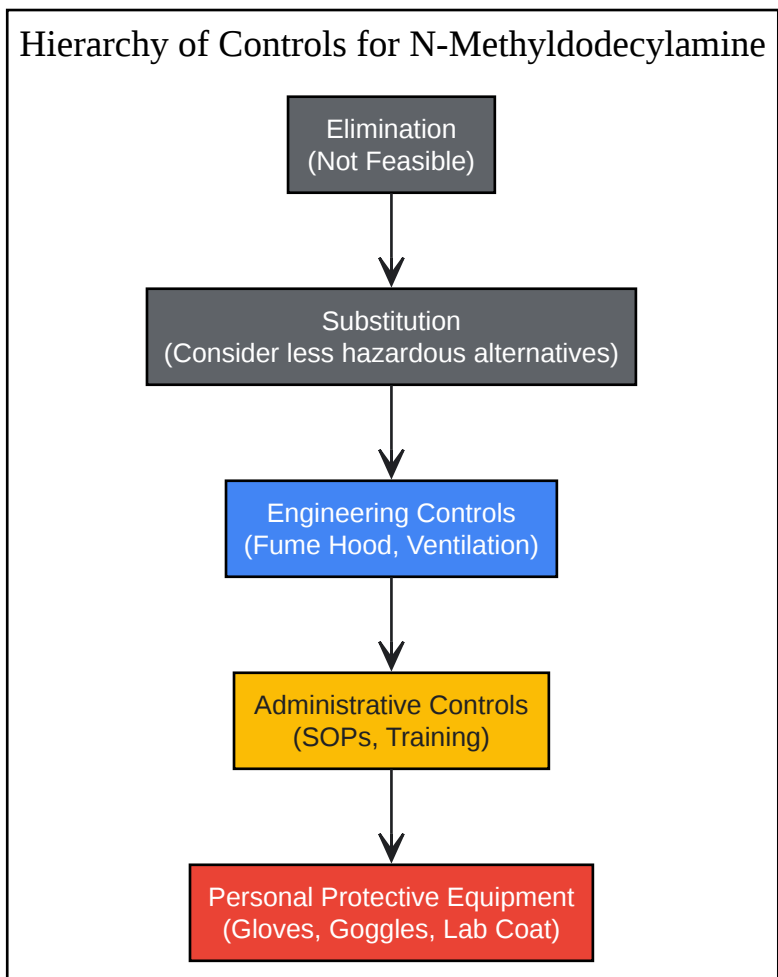
The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating the hazards of chemical products. **N-Methyldodecylamine** is classified as follows:

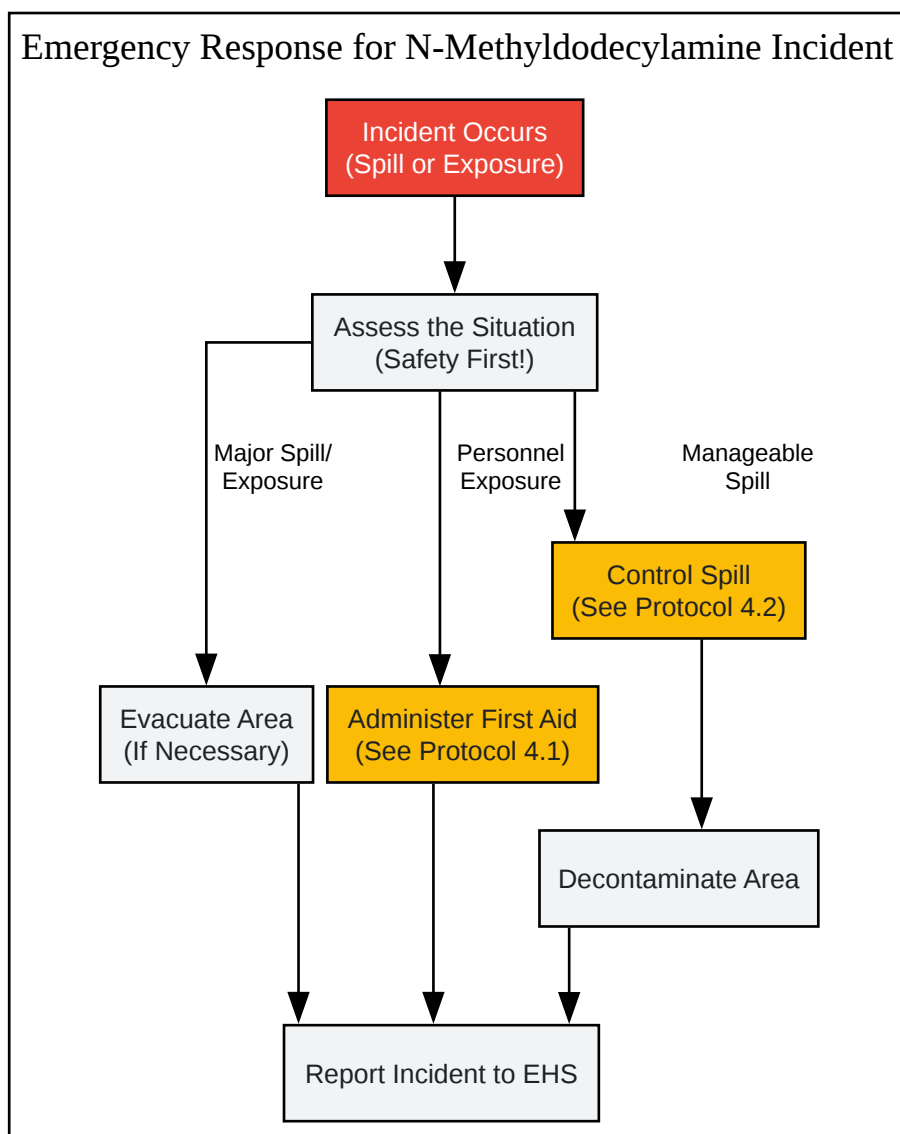
Hazard Class	Category	GHS Hazard Statement	Source
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.	[2] [3] [4]
Serious Eye Damage/Irritation	1	H318: Causes serious eye damage.	[2]
Acute Toxicity (Oral)	4	H302: Harmful if swallowed.	[5]
Hazardous to the Aquatic Environment, Long-Term Hazard	1	H410: Very toxic to aquatic life with long lasting effects.	[5]

These classifications underscore the critical need for appropriate personal protective equipment (PPE) and careful handling to prevent any direct contact with the substance. The corrosive nature of **N-Methyldodecylamine** means it can cause irreversible damage to skin and eyes.[\[2\]](#)[\[4\]](#)

Engineering Controls and Personal Protective Equipment: A Multi-Layered Defense

A foundational principle of chemical safety is the hierarchy of controls. This approach prioritizes the implementation of more effective control measures to mitigate risks.





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Workflow for responding to an **N-Methyldodecylamine** incident.

First-Aid Measures

Immediate medical attention is required for any exposure to **N-Methyldodecylamine**. [4]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. [4] Remove contact lenses if present and easy to do. [3] Continue rinsing and seek immediate medical attention from an ophthalmologist. * Skin Contact: Take off immediately all contaminated clothing. [4] Rinse skin with plenty of water or shower for at

least 15 minutes. [4]Call a physician immediately. [4][5]* Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. [3][5]If breathing is difficult, give oxygen. [3]If not breathing, give artificial respiration, but avoid mouth-to-mouth resuscitation. [3][5]Call a physician immediately. [4]* Ingestion: Rinse mouth with water. [3]Do NOT induce vomiting. [3][5]Never give anything by mouth to an unconscious person. [3]Call a physician or Poison Control Center immediately. [3]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. [5]Wear full personal protective equipment, including respiratory protection. [5]Ensure adequate ventilation. [5]* Environmental Precautions: Prevent further leakage or spillage if safe to do so. [5]Do not let the product enter drains, water courses, or the soil. [5]* Methods for Containment and Cleaning Up: Absorb the spillage with a non-combustible, inert material such as sand, earth, or universal binders. [5]Collect the absorbed material in a suitable container for disposal. Decontaminate the affected area. [5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, alcohol-resistant foam, or carbon dioxide. [3][5]* Specific Hazards: Combustion may produce irritant fumes and toxic gases such as nitrogen oxides and carbon monoxide. [6]* Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective clothing. [3][5]

Toxicological and Physicochemical Properties

A thorough understanding of the toxicological and physicochemical properties of **N-Methyldodecylamine** is crucial for a comprehensive risk assessment.

Toxicological Information

- Acute Toxicity: Harmful if swallowed. [5]* Skin Corrosion/Irritation: Causes severe skin burns. [2][3]* Serious Eye Damage/Irritation: Causes serious eye damage. [2]* Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, NTP, or OSHA.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₁₃ H ₂₉ N	[7]
Molecular Weight	199.38 g/mol	[2]
Appearance	Colorless to light yellow liquid	[7][8]
Melting Point	18-19 °C	[7][8]
Boiling Point	200 °C (lit.)	[7]
Flash Point	>110 °C (>230 °F)	[7][8]
Density	0.795 g/mL at 25 °C (lit.)	[7]
Water Solubility	Not miscible	[7][8]

Disposal Considerations

Dispose of **N-Methyldodecylamine** and its container in accordance with local, regional, and national regulations. [3][5] This material and its container must be disposed of as hazardous waste. [6] Avoid release to the environment. [5]

Conclusion

N-Methyldodecylamine is a valuable chemical intermediate with significant hazards. A comprehensive understanding of its properties and strict adherence to the safety protocols outlined in this guide are paramount for ensuring the safety of laboratory personnel and the protection of the environment. By implementing a multi-layered approach to safety, incorporating engineering controls, appropriate PPE, and robust emergency preparedness, the risks associated with handling this corrosive compound can be effectively managed.

References

- N-Methyl-1-dodecanamine | C₁₃H₂₉N | CID 81746.PubChem. [\[Link\]](#)
- N,N-Dimethyldodecylamine CAS N°: 112-18-5.OECD SIDS. [\[Link\]](#)

- N-Methyldecylamine | C₁₁H₂₅N | CID 4181541.PubChem. [[Link](#)]
- Safety Data Sheet: N,N-dimethyldecylamine N-oxide.Chemos GmbH & Co.KG. [[Link](#)]
- Material Safety Data Sheet - Dodecylamine, 98%.Cole-Parmer. [[Link](#)]

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